

Leaching of Plasticizers in Aqueous Environments: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dibutyl Sebacate

Cat. No.: B1670437

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the leaching of common plasticizers from various polymers into aqueous environments. The data and protocols presented are compiled from recent scientific literature to offer an objective overview for professionals in research, science, and drug development where low leachability is a critical parameter for material selection in applications such as medical devices, pharmaceutical packaging, and laboratory equipment.

Executive Summary

Plasticizers are additives used to increase the flexibility and durability of polymeric materials. However, they are not chemically bound to the polymer matrix and can migrate, or leach, into the surrounding environment, particularly in aqueous media.^{[1][2]} This leaching phenomenon is a significant concern in many scientific and medical applications due to the potential for contamination and the biological activity of some leachates. The rate and extent of leaching are influenced by numerous factors, including the type of plasticizer and polymer, temperature, pH, contact time, and the composition of the aqueous medium.^{[3][4]} This guide summarizes experimental findings on the leaching of prevalent plasticizers such as phthalates and bisphenols, and compares them with emerging alternative plasticizers.

Comparative Leaching Data

The following tables summarize quantitative data on the leaching of various plasticizers from different polymers under specified aqueous conditions.

Table 1: Leaching of Phthalates from Polyvinyl Chloride (PVC) Microplastics

Plasticizer	Initial Content in PVC	Aqueous Medium	Leaching Rate (µ g/day)	Key Findings
Di(2-ethylhexyl) phthalate (DEHP)	38%	Not specified	0.122	Leaching rate decreases with lower initial content.[5]
Di(2-ethylhexyl) phthalate (DEHP)	33%	Not specified	0.101	[5]
Diisononyl phthalate (DINP)	39%	Not specified	0.030	DINP shows a lower leaching rate compared to DEHP and DOTP at similar concentrations. [5]
Diisononyl phthalate (DINP)	23%	Not specified	0.014	[5]
Di(2-ethylhexyl) terephthalate (DOTP)	35%	Not specified	0.056	[5]
Di(2-ethylhexyl) terephthalate (DOTP)	24%	Not specified	0.021	[5]

Table 2: Leaching of Bisphenol A (BPA) from Polycarbonate (PC)

Polymer Condition	Aqueous Medium	Temperature	BPA Concentration / Leaching Rate	Key Findings
New PC Cages	Purified Water	Room Temperature	Up to 0.3 µg/L	Leaching occurs even at room temperature from new materials.[6]
Used PC Cages	Purified Water	Room Temperature	Up to 310 µg/L	Leaching significantly increases with the age and use of the polycarbonate.[6] [7]
New and Used PC Bottles	Water	Before boiling water exposure	0.2 to 0.8 ng/hour	Exposure to high temperatures drastically increases the rate of BPA leaching.[8]
New and Used PC Bottles	Water	After boiling water exposure	8 to 32 ng/hour	[8]
PC Tube	Seawater	37°C	11 ng/day	Leaching is faster in seawater compared to river water and control water.[4]
PC Tube	River Water	37°C	4.8 ng/day	[4]
PC Tube	Control Water	37°C	0.8 ng/day	[4]

Table 3: Comparative Leaching of Alternative Plasticizers

Plasticizer	Polymer	Aqueous Medium	Leaching Comparison	Key Findings
Epoxidized Soybean Oil (ESBO)	PVC	Deionized Water	0.1% weight loss	ESBO shows significantly lower leaching compared to DEHP under the same conditions. [3]
Di(2-ethylhexyl) phthalate (DEHP)	PVC	Deionized Water	12.9% weight loss	[3]
Dioctyl succinate (DOS), Dihexyl maleate (DHM), and others	PVC	Aqueous Media	Rates ten times below that of DEHP	"Green" plasticizer candidates can significantly reduce aqueous leaching. [2]

Experimental Protocols

The following section details a generalized experimental protocol for assessing plasticizer leaching in an aqueous environment, based on methodologies reported in the scientific literature.[\[3\]](#)

Objective

To quantify the amount of a specific plasticizer that leaches from a polymer sample into a defined aqueous medium over a specified period.

Materials

- Polymer samples with known plasticizer content.
- Aqueous medium (e.g., purified water, saline solution, simulated biological fluid).

- Control containers (e.g., glass beakers or flasks).
- Analytical grade solvents for extraction (e.g., hexane, dichloromethane).
- Internal standard solution (e.g., a deuterated analog of the target plasticizer).
- Gas chromatograph with a mass spectrometer (GC-MS) or high-performance liquid chromatograph with a mass spectrometer (HPLC-MS).^[9]

Procedure

- **Sample Preparation:** Cut the polymer material into standardized dimensions to ensure a consistent surface-area-to-volume ratio.
- **Leaching:** Place a known weight of the polymer sample into a clean glass container. Add a specific volume of the aqueous medium, ensuring the sample is fully submerged.
- **Incubation:** Incubate the samples at a controlled temperature for a predetermined duration (e.g., 24, 48, 72 hours). Agitation may be applied to simulate specific environmental conditions.^[3]
- **Sample Collection:** At specified time intervals, collect aliquots of the aqueous medium for analysis.
- **Extraction:** For non-polar plasticizers, perform a liquid-liquid extraction of the aqueous sample using an appropriate organic solvent to isolate the leached plasticizer.^[9]
- **Analysis:** Analyze the extract using GC-MS or HPLC-MS to identify and quantify the plasticizer concentration.^{[9][10]} A calibration curve prepared with standard solutions of the plasticizer is used for quantification.

Factors Influencing Plasticizer Leaching

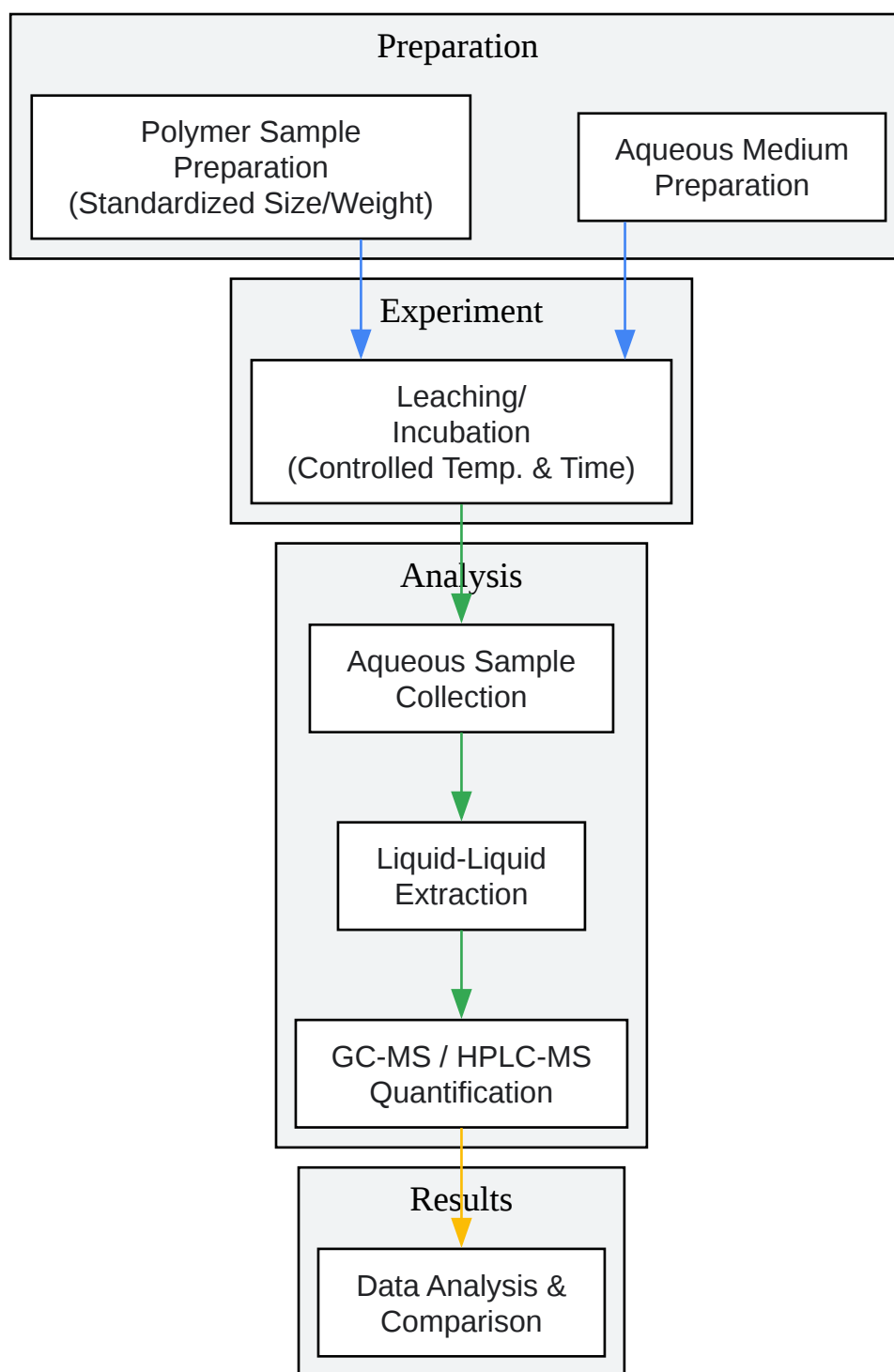
Several factors can significantly impact the leaching of plasticizers from polymers:

- **Temperature:** Higher temperatures generally increase the rate of leaching.^{[4][8]}

- pH and Salinity: The chemical properties of the aqueous medium, such as pH and salt concentration, can influence leaching kinetics.[\[4\]](#)[\[11\]](#)
- Polymer Age and Condition: Weathering and degradation of the polymer matrix, for instance through photoaging, can enhance the leaching of plasticizers.[\[12\]](#)
- Molecular Properties of the Plasticizer: The molecular weight, structure, and hydrophobicity of the plasticizer play a crucial role. Larger, more branched molecules tend to migrate more slowly.[\[2\]](#)[\[13\]](#)
- Agitation: Physical movement and turbulence of the aqueous medium can increase leaching rates by affecting the aqueous boundary layer.[\[11\]](#)[\[14\]](#)

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for a plasticizer leaching experiment.



[Click to download full resolution via product page](#)

Caption: Workflow for a typical plasticizer leaching study.

Conclusion

The selection of plasticizers and polymer systems is a critical consideration in applications where contact with aqueous environments is expected. The data consistently shows that traditional plasticizers like DEHP and BPA can leach from their respective polymer matrices, with the rate being influenced by a variety of environmental and material factors. Newer, alternative plasticizers often exhibit lower leaching profiles, presenting a safer alternative for sensitive applications.[2] Researchers and professionals must carefully evaluate the leaching characteristics of materials to ensure the integrity of their experiments and the safety of their products. This guide serves as a foundational resource for making informed decisions based on empirical data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. oaepublish.com [oaepublish.com]
- 2. researchgate.net [researchgate.net]
- 3. benchchem.com [benchchem.com]
- 4. Leaching of bisphenol A (BPA) to seawater from polycarbonate plastic and its degradation by reactive oxygen species - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Polyvinyl Chloride Microplastics Leach Phthalates into the Aquatic Environment over Decades - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Bisphenol A is released from used polycarbonate animal cages into water at room temperature [pubs.usgs.gov]
- 7. files01.core.ac.uk [files01.core.ac.uk]
- 8. Hot liquids release harmful chemicals in polycarbonate bottles [beveragedaily.com]
- 9. alfachemic.com [alfachemic.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]

- 12. communities.springernature.com [communities.springernature.com]
- 13. bastone-plastics.com [bastone-plastics.com]
- 14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Leaching of Plasticizers in Aqueous Environments: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670437#leaching-comparison-of-plasticizers-in-aqueous-environments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com